

GLPG0259: A Potent MAPKAPK5 Inhibitor for Investigating Inflammatory Signaling

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Compound of Interest

Compound Name: GLPG0259

Cat. No.: B6240727

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

GLPG0259 is a potent, small-molecule inhibitor of Mitogen-Activated Protein Kinase-Activated Protein Kinase 5 (MAPKAPK5 or MK5). MAPKAPK5 is a serine/threonine kinase that plays a crucial role in inflammatory signaling pathways. As a downstream substrate of p38 MAPK, MAPKAPK5 is implicated in the production of pro-inflammatory cytokines and matrix metalloproteinases (MMPs), which are key mediators of tissue destruction in inflammatory diseases such as rheumatoid arthritis (RA). These application notes provide a comprehensive overview of **GLPG0259**, its mechanism of action, and detailed protocols for its use in studying inflammatory signaling in both in vitro and in vivo models.

Mechanism of Action

GLPG0259 acts as an ATP-competitive inhibitor of MAPKAPK5. By binding to the ATP-binding pocket of the kinase, **GLPG0259** prevents the phosphorylation of downstream substrates, thereby attenuating the inflammatory cascade. This inhibition leads to a reduction in the production and release of key inflammatory mediators, including Tumor Necrosis Factor-alpha (TNF- α), Interleukin-6 (IL-6), Matrix Metalloproteinase-1 (MMP-1), and Matrix Metalloproteinase-13 (MMP-13).

Data Presentation

The following tables summarize the in vitro and in vivo efficacy of **GLPG0259**.

Table 1: In Vitro Activity of **GLPG0259**

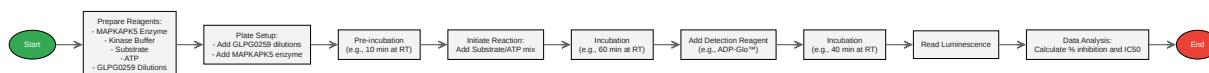
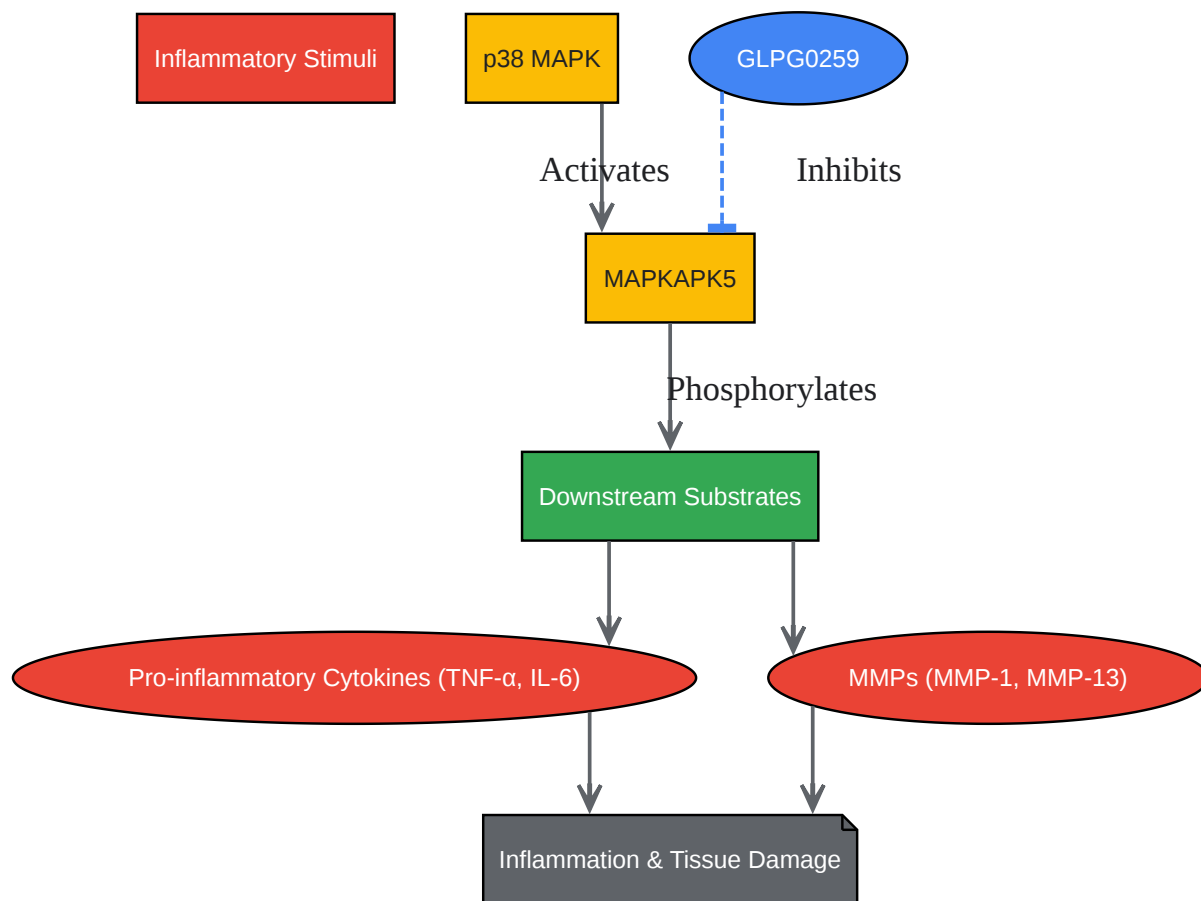
Target	Assay Type	IC50 / EC50 (nM)
MAPKAPK5	Kinase Assay	37
MMP-1	Cell-based Assay	990
MMP-13	Cell-based Assay	320

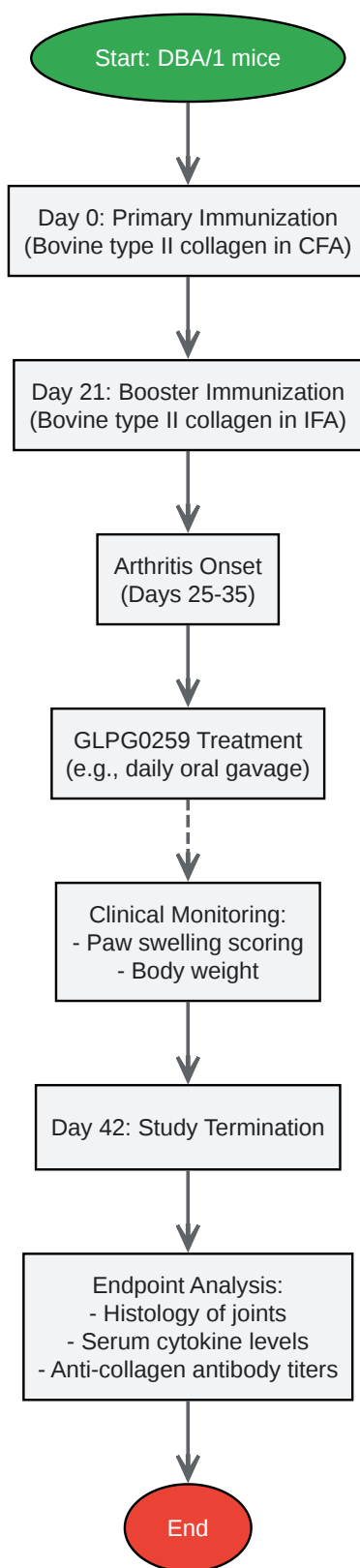
Table 2: In Vivo Efficacy of **GLPG0259** in Mouse Collagen-Induced Arthritis (CIA) Model

Animal Model	Dosing Regimen	Key Findings
Mouse Collagen-Induced Arthritis (CIA)	1 mg/kg and higher, oral administration	Reduction in paw inflammation and bone destruction

Signaling Pathway

The following diagram illustrates the role of MAPKAPK5 in the inflammatory signaling cascade and the point of intervention for **GLPG0259**.





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- To cite this document: BenchChem. [GLPG0259: A Potent MAPKAPK5 Inhibitor for Investigating Inflammatory Signaling]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b6240727#glpg0259-for-studying-inflammatory-signaling>]

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